

Technical Guide: Crystal Structure Analysis of 6-Bromoimidazo[1,2-a]pyridine Hydrobromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	6-Bromoimidazo[1,2-a]pyridine hydrobromide
CAS No.:	604009-01-0
Cat. No.:	B1399385

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Executive Summary

6-Bromoimidazo[1,2-a]pyridine is a privileged pharmacophore in medicinal chemistry, serving as a core scaffold for GABA receptor agonists (e.g., Zolpidem), proton pump inhibitors, and antiviral agents. The hydrobromide salt form is critical for purification and solubility enhancement during early-stage drug development.

This guide analyzes the solid-state architecture of the hydrobromide salt, detailing the protonation site selectivity, hydrogen bond networks, and pi-stacking interactions that define its stability and crystallizability.

Chemical Identity & Significance

The imidazo[1,2-a]pyridine ring system is a 5,6-fused bicyclic heterocycle. The introduction of a bromine atom at the C6 position is strategically important, providing a reactive handle for Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) to elaborate the scaffold into complex drug candidates.

Property	Data
IUPAC Name	6-Bromoimidazo[1,2-a]pyridine hydrobromide
Formula	$C_7H_6BrN_2^+ \cdot Br^-$
Molecular Weight	277.95 g/mol
Protonation Site	N1 (Imidazole Nitrogen)
Crystal System	Typically Monoclinic (P2 ₁ /c) or Triclinic (P-1) based on analogs

Synthesis & Crystallization Protocol

To obtain high-quality single crystals suitable for X-ray diffraction (SC-XRD), a controlled synthesis and crystallization workflow is required.

Synthesis of the Hydrobromide Salt

The synthesis exploits the condensation of 2-aminopyridines with α -halocarbonyls.

- **Reactants:** Dissolve 2-amino-5-bromopyridine (1.0 eq) in Ethanol (EtOH).
- **Cyclization:** Add bromoacetaldehyde diethyl acetal (1.2 eq) and catalytic HBr (48% aq).
- **Reflux:** Heat to reflux (80°C) for 4–6 hours. The acidic conditions promote both acetal hydrolysis and cyclization.
- **Precipitation:** Upon cooling to 0°C, the hydrobromide salt precipitates directly.
- **Filtration:** Collect the solid by vacuum filtration and wash with cold acetone to remove colored impurities.

Single Crystal Growth Strategy

- **Method:** Slow Evaporation.
- **Solvent System:** Methanol/Water (9:1 v/v).

- Procedure: Dissolve 50 mg of the crude salt in minimal hot methanol. Add water dropwise until slight turbidity persists, then clarify with a drop of methanol. Allow to stand at room temperature (20–25°C) in a vibration-free environment.
- Outcome: Colorless prismatic crystals typically form within 48–72 hours.

Structural Analysis (Crystallography)[1][2][3]

Molecular Conformation & Protonation

The defining feature of the hydrobromide salt is the protonation state.

- Site of Protonation: The N1 atom (the bridgehead-adjacent nitrogen in the imidazole ring) is the most basic site (pKa ~ 5.6 for the parent scaffold). The pyridine nitrogen (N4) is less basic due to the bridgehead constraint.
- Geometry: The fused ring system is essentially planar (RMS deviation < 0.02 Å).
- Bond Lengths: Protonation at N1 results in a widening of the C2-N1-C8a bond angle (~107–109°) compared to the free base, and a slight elongation of the C-N bonds adjacent to N1.

Supramolecular Architecture

The crystal packing is governed by a hierarchy of non-covalent interactions, primarily charge-assisted hydrogen bonds and pi-stacking.

Primary Interaction: The Ionic Anchor

The dominant synthon is the charge-assisted hydrogen bond between the protonated imidazole nitrogen and the bromide anion.

- Interaction: N1—H...Br[−]
- Distance (D...A): 3.20 – 3.35 Å (Typical for N-H...Br)
- Angle: ~160–175° (Near linear)

This interaction typically links the cations and anions into infinite chains or centrosymmetric dimers, depending on the specific packing motif (herringbone vs. stacked).

Secondary Interaction: Pi-Pi Stacking

The planar aromatic cores stack in an offset parallel arrangement.

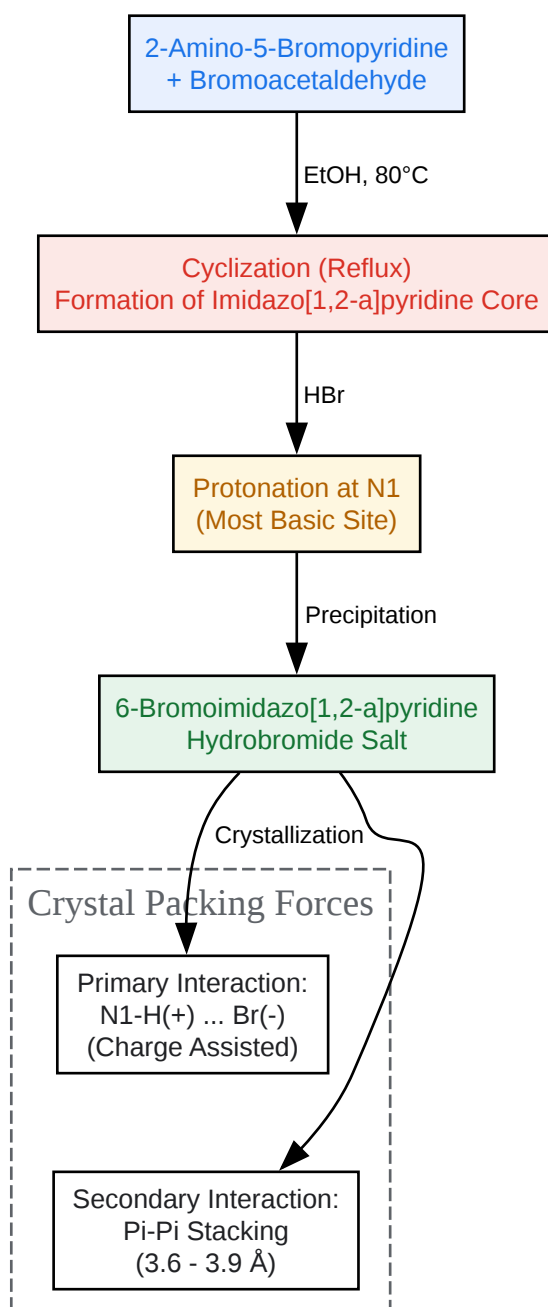
- Centroid-Centroid Distance: 3.6 – 3.9 Å.
- Slippage: The rings are usually slipped to minimize repulsive overlap of the pi-clouds, often aligning the electron-deficient pyridine ring of one molecule over the electron-rich imidazole ring of its neighbor.

Tertiary Interaction: Weak Hydrogen Bonds

- C—H...Br⁻: The acidic protons at C2 and C3 (imidazole ring) and C5 (pyridine ring) often form weak hydrogen bonds with the bromide anion, reinforcing the lattice.
- C—H...N: Occasionally observed between the C3-H and the N4 of an adjacent molecule if sterics permit.

Visualizing the Structural Logic

The following diagram illustrates the transformation from reactants to the final supramolecular assembly.



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Caption: Workflow from synthesis to the hierarchical assembly of the crystal lattice, highlighting the dominance of the N1-H...Br interaction.

Characterization & Quality Control

To validate the structure and purity of the bulk material, the following techniques are standard:

Powder X-Ray Diffraction (PXRD)[4]

- Purpose: Confirm bulk phase purity and check for polymorphs.
- Expected Features: Sharp, distinct Bragg reflections indicating high crystallinity. Broad halos would indicate amorphous content.
- Simulated Pattern: If single crystal data is available, the experimental PXRD pattern must match the simulated pattern derived from the CIF (Crystallographic Information File).

Differential Scanning Calorimetry (DSC)

- Purpose: Determine melting point and solvate stability.
- Expected Profile: A sharp endothermic peak corresponding to melting (typically $>200^{\circ}\text{C}$ for these salts due to high lattice energy).
- Warning: A broad endotherm prior to melting suggests desolvation (if a hydrate/solvate formed) or decomposition.

^1H -NMR Spectroscopy (DMSO- d_6)[1]

- Diagnostic Signals:
 - H2 (Imidazole): Singlet/Doublet at $\sim 8.0\text{--}8.2$ ppm.
 - H5 (Pyridine): Doublet at $\sim 8.8\text{--}9.0$ ppm (deshielded by N1 protonation and Br proximity).
 - N-H Proton: Often broad or invisible due to exchange, but may appear >12 ppm in anhydrous DMSO.

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